

Solubility of 2-Fluoro-5-nitrotoluene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-5-nitrotoluene

Cat. No.: B1294961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Fluoro-5-nitrotoluene**, a key intermediate in various synthetic processes. Due to a lack of publicly available quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining the solubility of **2-Fluoro-5-nitrotoluene** in various organic solvents. This guide will equip researchers with the necessary methodology to generate precise and reliable solubility data for their specific applications.

Physicochemical Properties of 2-Fluoro-5-nitrotoluene

A foundational understanding of the physicochemical properties of **2-Fluoro-5-nitrotoluene** is essential for interpreting its solubility behavior. Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	455-88-9	[1]
Molecular Formula	C ₇ H ₆ FNO ₂	[1]
Molecular Weight	155.13 g/mol	[1]
Appearance	Crystalline solid	[2]
Melting Point	38-40 °C	
Boiling Point	99-100 °C at 13 mmHg	
Flash Point	105 °C (closed cup)	

Qualitative Solubility of 2-Fluoro-5-nitrotoluene and Related Isomers

While specific quantitative data for **2-Fluoro-5-nitrotoluene** is not readily available, qualitative information for related isomers can provide some initial insights. For instance, 5-Fluoro-2-nitrotoluene is described as soluble in ethanol and ether, and slightly soluble in water[3]. Another isomer, 2-Fluoro-4-nitrotoluene, is reported to be soluble in highly polar organic solvents like dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF), with poor solubility in less polar solvents such as ether, and it is insoluble in water[4]. Based on its structure, **2-Fluoro-5-nitrotoluene** is expected to be soluble in common polar organic solvents.

Experimental Protocol for Determining Quantitative Solubility

To obtain precise solubility data, a standardized experimental method is required. The following protocol outlines the widely accepted equilibrium solubility method.

Materials and Equipment

- Solute: **2-Fluoro-5-nitrotoluene** (purity ≥98%)
- Solvents: A range of organic solvents of analytical grade (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)

- Apparatus:
 - Analytical balance (± 0.1 mg accuracy)
 - Thermostatic shaker bath or incubator
 - Calibrated thermometers
 - Vials with screw caps
 - Volumetric flasks and pipettes
 - Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
 - High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis
 - Centrifuge (optional)

Procedure

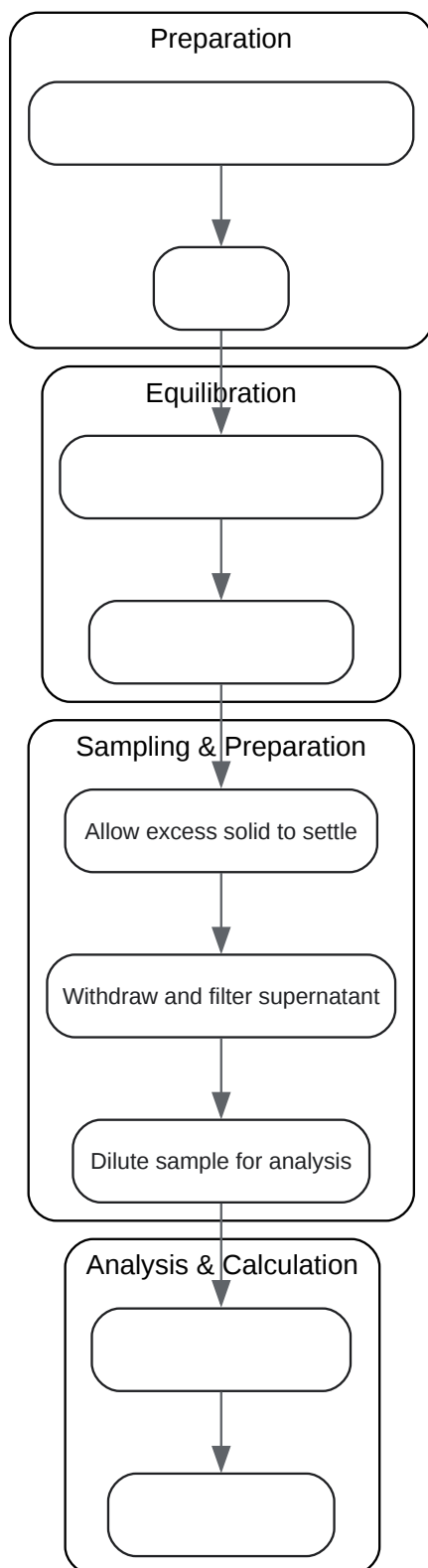
- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Fluoro-5-nitrotoluene** to a series of vials, each containing a known volume of a different organic solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to a constant temperature (e.g., $25\ ^\circ\text{C}$).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. This can take anywhere from 24 to 72 hours. A preliminary study can be conducted to determine the optimal equilibration time.
- Sample Collection and Preparation:

- Once equilibrium is reached, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed or temperature-equilibrated pipette.
- Immediately filter the collected sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Dilute the filtered sample with a suitable solvent to a concentration within the analytical range of the chosen analytical method (HPLC or GC).
- Concentration Analysis:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **2-Fluoro-5-nitrotoluene**.
 - Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.
- Calculation of Solubility:
 - Calculate the solubility of **2-Fluoro-5-nitrotoluene** in the respective solvent using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Concentration from analysis} \times \text{Dilution factor} \times \text{Volume of flask}) / (\text{Initial volume of supernatant}) \times 100$$

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-Fluoro-5-nitrotoluene**.



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Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **2-Fluoro-5-nitrotoluene** in various organic solvents is not readily found in published literature, this guide provides a robust and detailed experimental protocol for its determination. By following the outlined equilibrium solubility method, researchers can generate accurate and reproducible data essential for process development, formulation, and other research applications. The provided physicochemical properties and qualitative solubility information for related compounds offer a valuable starting point for solvent selection and experimental design.

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